

Personal protective equipment for handling ENMD-547 (hydrobromide)

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Compound of Interest

Compound Name: ENMD-547 (hydrobromide)

Cat. No.: B1671334

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Essential Safety and Handling Guide for ENMD-547 (Hydrobromide)

Topic: Personal Protective Equipment for Handling **ENMD-547 (Hydrobromide)**

Content Type: Provides essential, immediate safety and logistical information, including operational and disposal plans. This content provides procedural, step-by-step guidance that directly answers specific operational questions.

Audience: Researchers, scientists, and drug development professionals.

This guide provides comprehensive safety protocols and logistical plans for handling the investigational compound **ENMD-547 (hydrobromide)**. Given the cytotoxic potential of similar investigational drugs, a conservative approach to handling is essential to ensure personnel safety and prevent environmental contamination.[1][2]

Hazard Communication

While a specific Safety Data Sheet (SDS) for **ENMD-547 (hydrobromide)** is not publicly available, it should be treated as a hazardous substance.[3] All personnel must be trained on the potential hazards, including possible routes of exposure such as inhalation, skin absorption, and accidental injection.[4]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to reduce exposure to hazardous drug aerosols and residues.^[5] The following table summarizes the required PPE for various activities involving **ENMD-547 (hydrobromide)**.

Activity	Required Personal Protective Equipment
Compound Reconstitution & Aliquoting	Double chemotherapy-tested gloves, disposable gown, face shield, and a NIOSH-approved respirator. ^[6]
In Vitro Experiments	Safety glasses, double gloves, and a lab coat. ^[4]
Waste Disposal	Two pairs of chemotherapy-tested gloves, an impermeable gown, and safety glasses.
Spill Cleanup	Tyvek coveralls or gown, shoe covers, splash goggles, two pairs of chemotherapy-tested gloves, and a NIOSH-approved respirator. ^{[7][8]}

Note: All disposable PPE should not be reused. Reusable PPE must be properly decontaminated and cleaned after use.^[5] Gloves should be changed immediately if they become damaged or contaminated.^[6]

Engineering Controls

All manipulations of **ENMD-547 (hydrobromide)** that may generate aerosols, such as weighing, reconstituting, and aliquoting, must be performed in a designated controlled area with negative pressure, such as a Class II, Type B biological safety cabinet (BSC) that is exhausted to the outside.^{[3][9]}

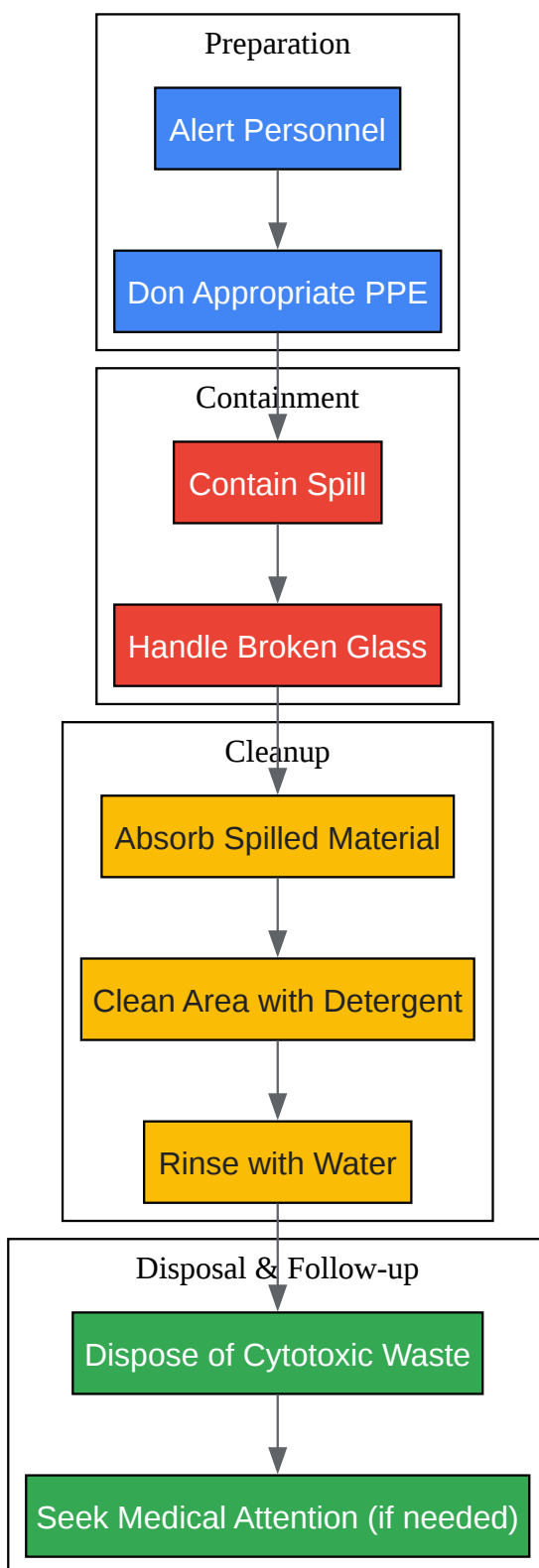
Spill Management

Immediate containment and cleanup of spills are crucial to prevent exposure. Spill kits should be readily available in all areas where the compound is handled.^[3]

Spill Cleanup Protocol:

- Alert Personnel: Immediately notify others in the area of the spill.
- Don PPE: Put on the appropriate spill cleanup PPE.
- Contain the Spill:
 - Liquids: Cover with an absorbent pad.
 - Powders: Carefully cover with a damp absorbent pad to avoid generating dust.[\[8\]](#)
- Clean the Area:
 - Use tongs to place any broken glass into a puncture-resistant sharps container.
 - Place all contaminated absorbent materials into a designated cytotoxic waste bag.
 - Clean the spill area three times with a detergent solution, followed by a rinse with water.[\[7\]](#)
- Dispose of Waste: All contaminated materials, including PPE, must be disposed of as cytotoxic waste.
- Seek Medical Attention: In case of direct skin or eye contact, wash the affected area with soap and water for at least 15 minutes and seek immediate medical attention.[\[7\]](#)

A visual workflow for the spill cleanup procedure is provided below.



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Caption: Spill Cleanup Workflow for **ENMD-547 (hydrobromide)**.

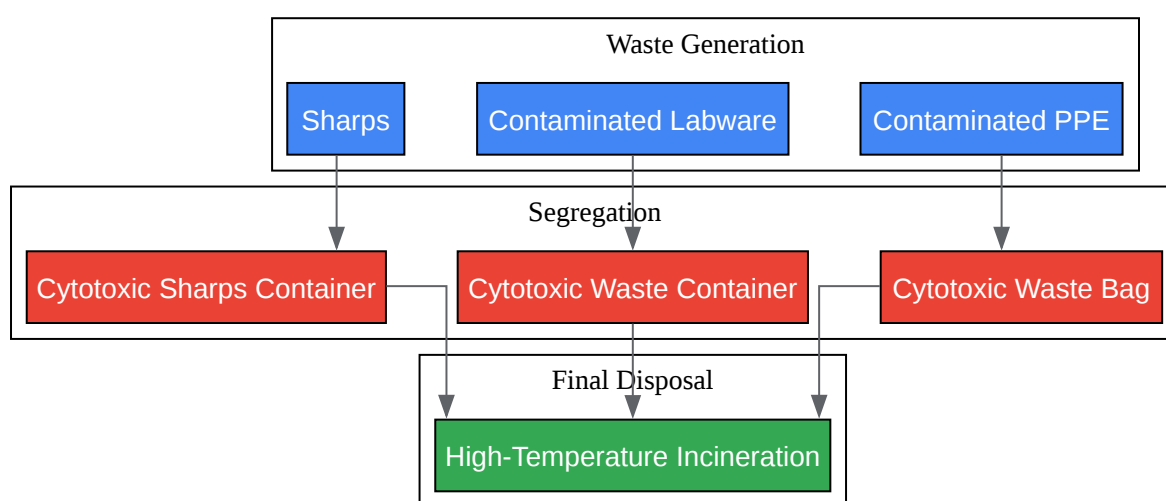
Waste Disposal

All materials that come into contact with **ENMD-547 (hydrobromide)** are considered cytotoxic waste and must be segregated from other waste streams.[\[10\]](#)

Waste Disposal Plan:

- Sharps: Needles, syringes, and other sharps must be placed in a puncture-proof, appropriately labeled cytotoxic sharps container.[\[10\]](#)
- Contaminated Labware: Pipette tips, tubes, and flasks should be disposed of in a designated, labeled cytotoxic waste container.
- PPE: Contaminated gloves, gowns, and other PPE must be placed in a designated cytotoxic waste bag.[\[10\]](#)
- Disposal Method: All cytotoxic waste must be disposed of through high-temperature incineration by a licensed hazardous waste contractor.[\[11\]](#)[\[12\]](#) Waste containers should be clearly labeled with a cytotoxic symbol.[\[9\]](#)

The following diagram illustrates the waste segregation and disposal process.



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Caption: Waste Disposal Workflow for **ENMD-547 (hydrobromide)**.

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